

protocol for Friedel-Crafts acylation with disodium resorcinolate

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Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: *6025-45-2*

Cat. No.: *B1598820*

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Executive Summary & Strategic Rationale

This Application Note details the protocol for the acylation of Disodium Resorcinolate (the dianion of 1,3-benzenediol). While standard Friedel-Crafts (F-C) acylation typically employs neutral resorcinol with weak Lewis acids (e.g.,

in the Nencki reaction), the use of the disodium salt represents a high-energy, nucleophilic approach often required for:

- Enhanced Reactivity: Overcoming steric hindrance in complex electrophiles.
- Base-Sensitive Substrates: Avoiding the harsh acidic conditions of traditional protocols initially.
- Regioselective Control: Leveraging the O-acylation vs. C-acylation competition to access specific isomers via the Fries Rearrangement.

Critical Scientific Warning: The reaction of disodium resorcinolate with acid chlorides is kinetically controlled to favor O-acylation (ester formation). To achieve the thermodynamic C-

acylated product (the traditional "Friedel-Crafts" target), this protocol integrates an in situ or stepwise rearrangement phase.

Mechanistic Pathway & Logic

The acylation of the resorcinol dianion is a competition between the hard nucleophile (Oxygen) and the soft nucleophile (Ring Carbon).

- Kinetic Path (Fast): Attack by phenoxide oxygen

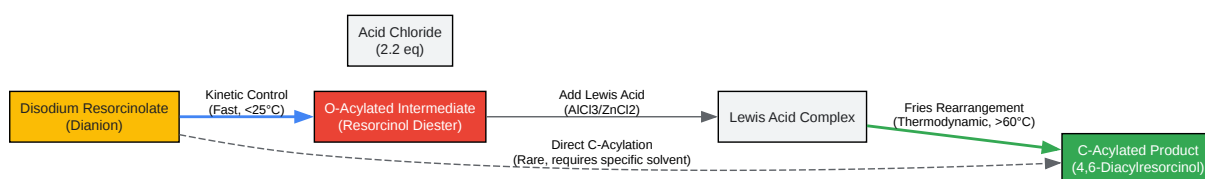
Resorcinol Diester.

- Thermodynamic Path (Stable): Attack by ring carbon

4-Acyl or 4,6-Diacyl Resorcinol.

To achieve C-acylation (the F-C outcome) starting from the salt, one must either block the Oxygen (difficult with bare ions) or facilitate the Fries Rearrangement of the intermediate ester.

Pathway Visualization



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Caption: Reaction pathway illustrating the dominance of O-acylation followed by the necessary rearrangement to achieve the C-acylated Friedel-Crafts product.

Experimental Protocol

Reagents & Equipment

- Substrate: Resorcinol (99%+ purity).

- Base: Sodium Hydride (60% in oil) or Sodium Methoxide (powder). Note: NaOH is generally too "wet" for high-yield anhydrous acylation.
- Electrophile: Acid Chloride (R-COCl) - Freshly distilled.
- Solvent: Anhydrous THF (for salt formation) and Nitrobenzene or Sulfolane (for high-temp rearrangement).
- Catalyst: Aluminum Chloride () - Anhydrous.

Phase 1: Generation of Anhydrous Disodium Resorcinolate

The dianion is extremely hygroscopic. Moisture kills the reaction by hydrolyzing the acid chloride.

- Setup: Flame-dried 3-neck round bottom flask (RBF) with inlet, addition funnel, and reflux condenser.
- Solvation: Dissolve Resorcinol (10 mmol, 1.10 g) in anhydrous THF (20 mL).
- Deprotonation:
 - Cool to 0°C.
 - Slowly add Sodium Hydride (22 mmol, 0.88 g of 60% dispersion) portion-wise.
 - Observation: Vigorous evolution. The solution will turn opaque/white as the disodium salt precipitates.
- Completion: Stir at Room Temperature (RT) for 1 hour until gas evolution ceases.
- Solvent Swap (Critical): THF is often too volatile for the rearrangement step. Evaporate THF under vacuum and re-suspend the white salt solid in Nitrobenzene (15 mL).

Phase 2: The Acylation (The "Schotten-Baumann" Phase)

- Cooling: Cool the nitrobenzene slurry to 0–5°C.
- Addition: Add Acid Chloride (22 mmol) dropwise over 20 minutes.
 - Why? Controlling the exotherm prevents polymerization of the highly reactive resorcinol species.
- Reaction: Allow to warm to RT and stir for 2 hours.
 - Checkpoint: TLC will show the disappearance of the salt and formation of the O-acylated diester (less polar than resorcinol).

Phase 3: The "Friedel-Crafts" Rearrangement

At this stage, you likely have the diester. To get the ketone (C-acylation), you must drive the rearrangement.

- Catalyst Addition: Add anhydrous (25 mmol) to the mixture.
 - Note: A slight excess over the diester is required as the product complexes with aluminum.
- Thermal Drive: Heat the reaction to 60°C for 4 hours (for mono-migration) or 120°C for 6 hours (for double migration/diacyl products).
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The coordinates to the ester carbonyl, weakening the C-O bond. The acylium ion cleaves and re-attacks the ring at the ortho/para position (C4 or C6).
- Quenching:
 - Cool to RT.

- Pour mixture into ice-cold dilute HCl (1M, 50 mL). This breaks the Aluminum-Product complex.
- Precipitation: The product usually precipitates as an off-white or yellow solid.

Data Analysis & Troubleshooting

Regioselectivity Outcomes

Condition	Primary Product	Yield (Typical)	Notes
Salt + RCOCl (No Lewis Acid)	Resorcinol Diester (O-acyl)	85-95%	Kinetic product. Useful intermediate.
Salt + RCOCl + (60°C)	4-Acylresorcinol	70-80%	Mono-C-acylation.
Salt + RCOCl + (120°C)	4,6-Diacylresorcinol	60-75%	Thermodynamic end-point. Requires excess reagent.

Critical Troubleshooting

- Issue: Low Yield / Sticky Polymer.
 - Cause: Moisture in the disodium salt.
 - Fix: Ensure NaH is fresh. If using NaOH/MeOH method, you must azeotropically dry the salt with toluene before adding acid chloride.
- Issue: Incomplete Rearrangement.
 - Cause: "Catalyst poisoning" by the phenolic oxygens.
 - Fix: Increase loading. The dianion consumes 2 equivalents of Lewis Acid just to neutralize the charge/coordination sites before catalysis occurs.
- Issue: Positional Isomers (2-acyl vs 4-acyl).

- Insight: The 2-position is sterically hindered by the two phenoxides. 4-acyl is the major product. 2-acyl is rarely observed in significant quantities unless the 4/6 positions are blocked.

Safety & Handling

- Sodium Hydride: Pyrophoric. Handle under inert atmosphere. Quench excess carefully with isopropanol.
- Acid Chlorides: Lachrymators. Use in a well-ventilated fume hood.
- Nitrobenzene: Toxic and permeates skin. Double-gloving (Nitrile) is mandatory.
- Exotherms: The reaction of the disodium salt with acid chlorides is significantly more exothermic than neutral resorcinol. Control addition rates strictly.

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